

Thenium Closylate: A Technical Guide to its Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thenium*

Cat. No.: *B15197289*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and synthesis of **Thenium** closylate, an anthelmintic agent. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and methodologies.

Core Chemical Properties

Thenium closylate, with the CAS Number 4304-40-9, is a quaternary ammonium salt known for its effectiveness against parasitic nematodes. Its chemical identity is N,N-dimethyl-2-phenoxy-N-(2-thienylmethyl)ethanaminium 4-chlorobenzenesulfonate.[1] The key quantitative chemical properties of **Thenium** closylate are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	4-chlorobenzenesulfonate;dimethyl-(2-phenoxyethyl)-(thiophen-2-ylmethyl)azanium	[1]
CAS Number	4304-40-9	[1]
Molecular Formula	C21H24ClNO4S2	
Molecular Weight	454.01 g/mol	[1]
Melting Point	159-160 °C	
Solubility in Water (at 20°C)	0.6% w/v	
Storage Temperature	2-8 °C	

Synthesis of Thenium Closylate

The synthesis of **Thenium** closylate is primarily documented in British Patent GB 864885. While the full, detailed experimental protocol from the patent is not readily available in public literature, the synthesis can be logically deduced as a two-step process involving the formation of the quaternary ammonium halide followed by a salt metathesis reaction.

Step 1: Synthesis of the Thenium Cation Precursor

The first step involves the quaternization of a tertiary amine, N,N-dimethyl-2-phenoxyethanamine, with 2-(chloromethyl)thiophene. This reaction forms the **Thenium** cation with a chloride counter-ion.

Step 2: Salt Metathesis

The resulting N,N-dimethyl-N-(2-phenoxyethyl)-2-thiophenemethanaminium chloride is then reacted with a salt of p-chlorobenzenesulfonic acid, such as sodium p-chlorobenzenesulfonate. This salt metathesis reaction precipitates the less soluble **Thenium** closylate, driving the reaction to completion.

Experimental Protocol: A Representative Methodology

The following is a generalized experimental protocol based on common organic synthesis techniques for similar quaternary ammonium salts.

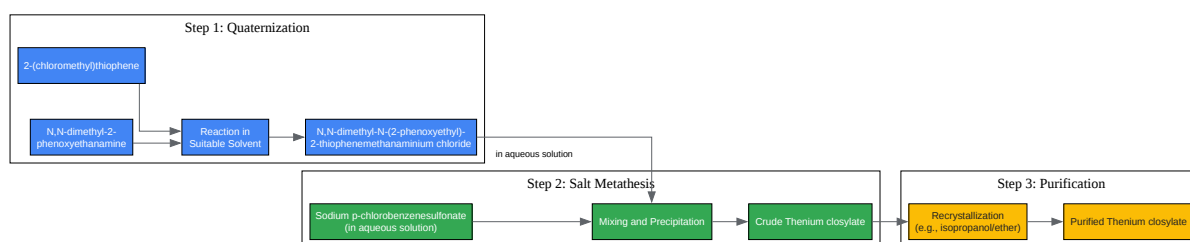
Materials:

- N,N-dimethyl-2-phenoxyethanamine
- 2-(chloromethyl)thiophene
- Sodium p-chlorobenzenesulfonate
- A suitable solvent (e.g., acetone, ethanol, or a mixture)
- Deionized water

Procedure:

- Quaternization:
 - Dissolve equimolar amounts of N,N-dimethyl-2-phenoxyethanamine and 2-(chloromethyl)thiophene in a suitable solvent.
 - Stir the mixture at room temperature or with gentle heating for several hours to overnight.
 - Monitor the reaction for the formation of a precipitate (N,N-dimethyl-N-(2-phenoxyethyl)-2-thiophenemethanaminium chloride).
 - Isolate the quaternary ammonium chloride by filtration and wash with a small amount of cold solvent.
- Salt Metathesis:
 - Prepare a saturated aqueous solution of the isolated N,N-dimethyl-N-(2-phenoxyethyl)-2-thiophenemethanaminium chloride.
 - Prepare a saturated aqueous solution of sodium p-chlorobenzenesulfonate.

- Slowly add the sodium p-chlorobenzenesulfonate solution to the quaternary ammonium chloride solution with constant stirring.
- A precipitate of **Thenium** closylate will form.
- Continue stirring for a period to ensure complete precipitation.
- Isolate the crude **Thenium** closylate by filtration.
- Purification:
 - Recrystallize the crude product from a suitable solvent system, such as isopropanol and ether, to obtain purified crystals of **Thenium** closylate.
 - Dry the purified crystals under vacuum.



[Click to download full resolution via product page](#)

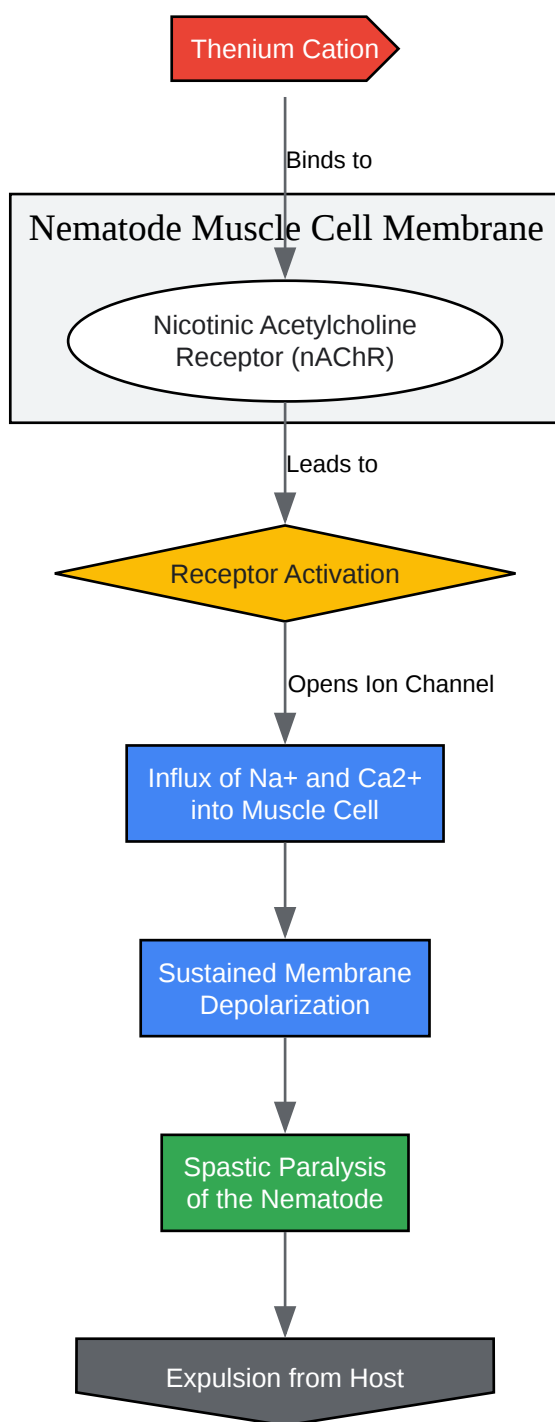
A plausible synthesis workflow for **Thenium** closylate.

Mechanism of Action: Neuromuscular Blockade in Nematodes

Thenium closylate exerts its anthelmintic effect by acting as a potent agonist at nicotinic acetylcholine receptors (nAChRs) located on the muscle cells of nematodes. This interaction leads to a cascade of events culminating in the paralysis and expulsion of the parasite.

The **Thenium** cation, being a quaternary ammonium compound, mimics the action of acetylcholine, the natural neurotransmitter. However, unlike acetylcholine, which is rapidly hydrolyzed by acetylcholinesterase to terminate the signal, **Thenium** is not a substrate for this enzyme. This results in a persistent stimulation of the nAChRs.

The continuous activation of these ligand-gated ion channels leads to a prolonged influx of positive ions (primarily sodium and calcium) into the nematode's muscle cells. This causes a sustained depolarization of the muscle membrane, leading to a state of spastic paralysis. The paralyzed worm is unable to maintain its position in the host's gastrointestinal tract and is subsequently expelled.



[Click to download full resolution via product page](#)

Signaling pathway of **Thenium** closylate at the nematode neuromuscular junction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thenium Closylate | C₂₁H₂₄ClNO₄S₂ | CID 498092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Thenium Closylate: A Technical Guide to its Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15197289#thenium-closylate-chemical-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com